

# proper sample collection and storage for PP13 analysis

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## **Technical Support Center: PP13 Analysis**

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for the proper sample collection and storage for Placental Protein 13 (**PP13**) analysis.

#### Frequently Asked Questions (FAQs)

Q1: What is the most suitable sample type for **PP13** analysis?

A1: The most common and recommended sample types for **PP13** analysis are maternal serum and plasma.[1][2] Other biological fluids like urine, saliva, and tissue homogenates can also be used, though protocols may vary.[3][4]

Q2: Which blood collection tubes should I use?

A2: For serum collection, use a serum separator tube (SST).[3][5] For plasma collection, use tubes containing either EDTA or heparin as an anticoagulant.[3][5] Do not use plasma collected in or treated with EDTA if the downstream analysis is sensitive to it, though for general ELISA it is often acceptable.[6]

Q3: What is the correct procedure for processing blood samples?

A3: Proper and timely processing is crucial for accurate results.



- For Serum: Allow the blood to clot for 2 hours at room temperature or overnight at 4°C. Afterwards, centrifuge the sample at 1000 x g for 20 minutes.[3][5]
- For Plasma: Centrifuge the sample at 1000 x g for 15 minutes at 2-8°C within 30 minutes of collection.[3][5][7]

Q4: How should I store my samples before analysis?

A4: Proper storage is critical to maintain the integrity of **PP13**.

- Short-term: If the assay is to be performed within 24 hours, store the separated serum or plasma at 2-8°C.[7]
- Long-term: For longer storage, aliquot the samples and store them at -20°C or -80°C.[3][5][7]
  PP13 in serum is stable for at least 34 days at refrigerator temperature.[8] For long-term storage, samples can be kept at -20°C for up to 3 months or at -80°C for up to 6 months.[7]

Q5: How many times can I freeze and thaw my samples?

A5: It is strongly recommended to avoid repeated freeze-thaw cycles as this can degrade the protein and affect the results.[3][5][7] Studies have shown that **PP13** concentration is not significantly altered after three freeze-thaw cycles from -20°C to room temperature.[8] However, it is best practice to aliquot samples into single-use volumes before freezing.

### **Troubleshooting Guide**

Issue 1: I obtained unexpected or inconsistent results in my **PP13** ELISA.

- Possible Cause: Improper sample collection or handling.
  - Solution: Review the detailed experimental protocols for sample collection and processing.
    Ensure that the correct collection tubes, centrifugation speeds, and storage conditions were used. Pre-analytical variables account for a significant percentage of laboratory errors.[9][10]
- Possible Cause: Hemolysis or lipemia in the sample.



- Solution: Visually inspect the samples for a reddish tinge (hemolysis) or a milky appearance (lipemia). Do not use grossly hemolyzed or lipemic specimens as they can interfere with the assay.[7] To avoid lipemia, it is recommended to use a sample from a fasting patient.[9]
- Possible Cause: Use of incorrect collection tubes.
  - Solution: Ensure you are using serum separator tubes for serum or EDTA/heparin tubes for plasma. Using the wrong tube can lead to clotting when plasma is desired or contamination with anticoagulants that may interfere with the assay.[11]

Issue 2: My sample appears to be hemolyzed.

- Possible Cause: Vigorous mixing of the blood sample.
  - Solution: After collection, gently invert the tubes 8-10 times to mix the blood with the anticoagulant (for plasma tubes).[12] Avoid shaking the tubes.[13]
- Possible Cause: Difficult blood draw.
  - Solution: Use appropriate phlebotomy techniques to minimize trauma to the vein and red blood cells.[14][15]

Issue 3: I have a low sample volume.

- Possible Cause: Under-filling the collection tube.
  - Solution: Ensure that blood collection tubes are filled to the appropriate volume to maintain the correct blood-to-anticoagulant ratio, which is critical for plasma samples.[14]

#### **Data Presentation**

Table 1: Sample Collection and Processing Parameters



Parameter	Serum	Plasma
Collection Tube	Serum Separator Tube (SST)	EDTA or Heparin Tube
Clotting Time	2 hours at room temperature or overnight at 4°C	N/A
Centrifugation Speed	1000 x g	1000 x g
Centrifugation Duration	20 minutes	15 minutes
Centrifugation Temperature	Room Temperature	2-8°C

Table 2: Sample Storage Conditions and Stability

Storage Condition	Duration	Stability Notes
Room Temperature	Up to 3.4 days (in serum)	PP13 is stable in whole blood for at least 3 days at room temperature.[8]
Refrigerator (2-8°C)	Up to 34 days (in serum)	Recommended for short-term storage (up to 24 hours) before analysis.[7][8]
Freezer (-20°C)	Up to 3 months	Avoid repeated freeze-thaw cycles.[7]
Ultra-low Freezer (-80°C)	Up to 6 months	Recommended for long-term storage.[7]

## **Experimental Protocols**

## **Protocol 1: Serum Sample Collection and Preparation**

- Collection: Collect whole blood into a serum separator tube (SST).
- Clotting: Allow the blood to clot for 2 hours at room temperature or overnight at 4°C.[3]
- Centrifugation: Centrifuge the SST at 1000 x g for 20 minutes at room temperature.[3][5]



- Aliquoting: Carefully aspirate the serum and aliquot it into clean, labeled cryovials.
- Storage: For immediate analysis, store at 2-8°C. For long-term storage, store at -20°C or -80°C.[3][5]

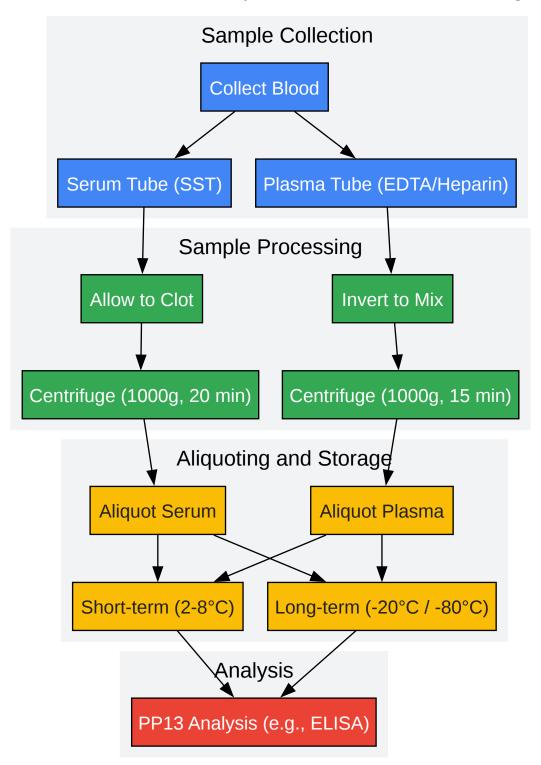
#### **Protocol 2: Plasma Sample Collection and Preparation**

- Collection: Collect whole blood into a tube containing either EDTA or heparin as an anticoagulant.
- Mixing: Immediately after collection, gently invert the tube 8-10 times to ensure proper mixing of blood and anticoagulant.[12]
- Centrifugation: Within 30 minutes of collection, centrifuge the tube at 1000 x g for 15 minutes at 2-8°C.[3][5]
- Aliquoting: Carefully collect the plasma supernatant and aliquot it into clean, labeled cryovials.
- Storage: For immediate analysis, store at 2-8°C. For long-term storage, store at -20°C or -80°C.[3][5]

#### **Visualizations**



#### Workflow for PP13 Sample Collection and Processing



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Caption: Workflow for PP13 Sample Collection and Processing.



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